

# Phenazopyridine-d5: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenazopyridine-d5

Cat. No.: B13442909

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Disclaimer: This document provides a summary of available safety information. A complete Safety Data Sheet (SDS) for **Phenazopyridine-d5** was not available. The data presented is primarily based on the non-deuterated analogue, Phenazopyridine Hydrochloride (CAS No. 136-40-3), and should be used as a proxy with the understanding that the toxicological properties of the deuterated compound have not been fully investigated. All laboratory work should be conducted with appropriate personal protective equipment and under the supervision of qualified personnel.

## Introduction

**Phenazopyridine-d5** is a deuterated form of Phenazopyridine, an azo dye known for its analgesic effects on the urinary tract.<sup>[1]</sup> It is intended for research use only and not for human, therapeutic, or diagnostic applications.<sup>[1]</sup> This guide synthesizes available safety data to provide researchers, scientists, and drug development professionals with a comprehensive overview of its handling, storage, and potential hazards.

## Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **Phenazopyridine-d5** and its non-deuterated hydrochloride salt.

| Property            | Phenazopyridine-d5   | Phenazopyridine Hydrochloride   |
|---------------------|--|---|
| CAS Number          | 1287380-98-6[1]  | 136-40-3  |
| Molecular Formula   | C <sub>11</sub> H <sub>6</sub> D <sub>5</sub> N <sub>5</sub> [1] | C <sub>11</sub> H <sub>11</sub> N <sub>5</sub> ·HCl   |
| Molecular Weight    | 218.27 g/mol [1]   | 249.70 g/mol  |
| Appearance          | Powder[1]  | Red to violet solid (powdered solid)[2]   |
| Melting Point       | Not available  | 240°C (464°F)[2]  |
| Solubility          | Not available  | Slightly soluble in cold water, soluble in boiling water, acetic acid. Insoluble in acetone, benzene, chloroform, ether, toluene. |
| Storage Temperature | Room Temperature[1]  | Room temperature, away from heat, moisture, and direct light. [3]   |

## Toxicological Information

The toxicological data for **Phenazopyridine-d5** is not available. The following data is for Phenazopyridine Hydrochloride and should be considered as indicative for the deuterated compound.

| Toxicity Metric | Value   | Species | Reference |
|-----------------|---|---------|-----------|
| Acute Oral LD50 | 472 mg/kg   | Rat     | [2]       |
| Carcinogenicity | Classified 2B<br>(Possible for human)<br>by IARC  | -       | [2]       |
| Target Organs   | Kidneys, nervous<br>system, bladder,<br>digestive system,<br>gastrointestinal tract.<br>[2] | -       | [2]       |

## Hazard Identification and Safety Precautions

Phenazopyridine Hydrochloride is classified as hazardous. The following table outlines its GHS hazard classifications and corresponding precautionary statements.

| Hazard Class   | Hazard Statement                        |
|--|---|
| Acute toxicity, Oral (Category 4)  | H302: Harmful if swallowed.             |
| Skin corrosion/irritation (Category 2)   | H315: Causes skin irritation.           |
| Serious eye damage/eye irritation (Category 2A)                                      | H319: Causes serious eye irritation.    |
| Carcinogenicity (Category 2)   | H351: Suspected of causing cancer.      |
| Specific target organ toxicity — single exposure<br>(Category 3), Respiratory system | H335: May cause respiratory irritation. |

## Recommended Personal Protective Equipment (PPE) and Handling Guidelines:

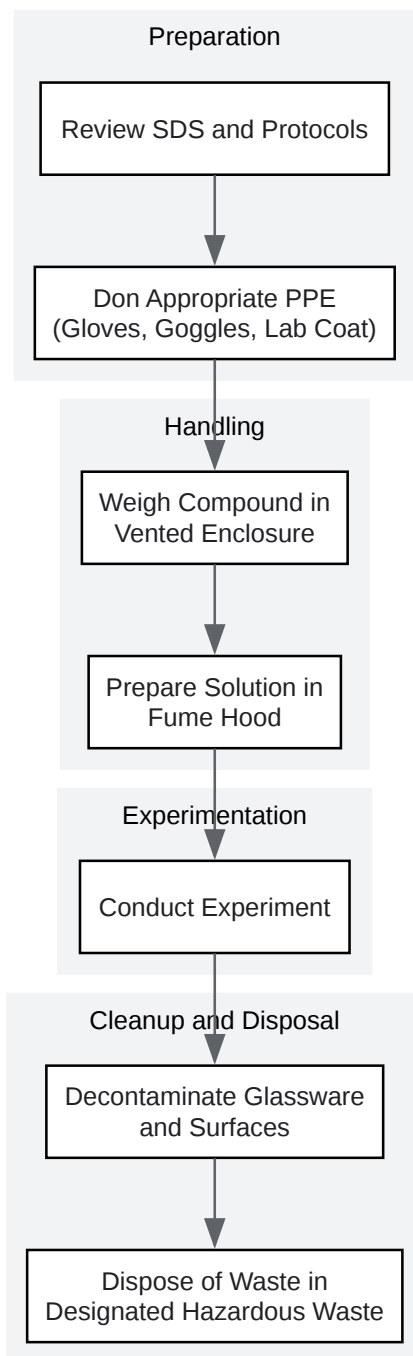
- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Eye/Face Protection: Wear safety glasses with side shields or goggles.

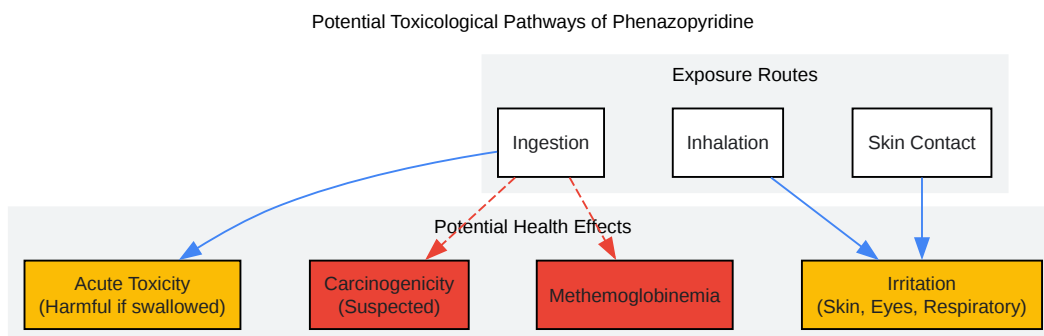
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator is recommended.
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols and Workflows

Detailed experimental protocols for the synthesis or use of **Phenazopyridine-d5** are not publicly available in the safety data sheets. The following diagrams illustrate a general workflow for handling potentially hazardous chemical compounds in a research setting and a simplified representation of the potential toxicological concerns associated with Phenazopyridine.

## General Laboratory Workflow for Handling Phenazopyridine-d5

[Click to download full resolution via product page](#)General Laboratory Workflow for Handling **Phenazopyridine-d5**



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#### Potential Toxicological Pathways of Phenazopyridine

## First Aid Measures

The following first aid measures are based on the safety data for Phenazopyridine Hydrochloride.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Conclusion

While a comprehensive safety profile for **Phenazopyridine-d5** is not yet established, the data for its non-deuterated counterpart, Phenazopyridine Hydrochloride, indicates that it should be handled as a hazardous substance with potential for acute toxicity, irritation, and carcinogenicity. Researchers should adhere to strict safety protocols, utilize appropriate personal protective equipment, and work in a well-ventilated environment to minimize exposure risks. Further toxicological studies on the deuterated form are warranted to fully characterize its safety profile.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)